

physical and chemical properties of 12-Methoxy-12-oxododecanoic acid

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Compound of Interest

Compound Name: 12-Methoxy-12-oxododecanoic acid

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An In-depth Technical Guide to 12-Methoxy-12-oxododecanoic Acid

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development engaged with **12-Methoxy-12-oxododecanoic acid**. It delves into the core physicochemical and chemical properties of this molecule, providing practical insights and methodologies for its application.

Introduction: Understanding the Molecule

12-Methoxy-12-oxododecanoic acid, also known by synonyms such as Dodecanedioic acid monomethyl ester and Monomethyl dodecanedioate, is a dicarboxylic acid monoester.^{[1][2]} Its structure features a twelve-carbon aliphatic chain, making it a derivative of dodecanedioic acid. This bifunctional nature, possessing both a carboxylic acid and a methyl ester group, renders it a versatile intermediate in organic synthesis. Its applications are found in the synthesis of polymers like polyamides, as a modifier for saturated polyesters, and in the creation of specialty polyurethanes.^{[3][4]}

Physicochemical Properties

The physical and chemical characteristics of a compound are fundamental to its application in research and development. Below is a summary of the key properties of **12-Methoxy-12-oxododecanoic acid**.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₂₄ O ₄	[1][2][3]
Molecular Weight	244.33 g/mol	[1][2]
Appearance	White to off-white solid, powder, or crystals	[5]
Melting Point	50.0 to 55.0 °C	[3]
Boiling Point	170 °C at 3 Torr; 355.3°C at 760 mmHg	[3][4]
Density	1.012 g/cm ³ (Predicted)	[3][4]
Purity	Typically >97% (GC)	[1][5]
Storage Temperature	Room temperature, sealed in dry conditions or refrigerated (0-10°C)	[5][6]

Chemical Identity and Descriptors

For unambiguous identification and use in computational chemistry, the following identifiers are provided:

- CAS Number: 3903-40-0[3][5]
- InChI: InChI=1S/C13H24O4/c1-17-13(16)11-9-7-5-3-2-4-6-8-10-12(14)15/h2-11H2,1H3,(H,14,15)[1][5]
- InChIKey: REGGDLIBDASKGE-UHFFFAOYSA-N[1][5]
- SMILES: COC(=O)CCCCCCCCCCCC(=O)O[4][6]

Spectroscopic and Analytical Data

Characterization of **12-Methoxy-12-oxododecanoic acid** is typically achieved through standard spectroscopic techniques. While full spectral data requires access to specialized

databases, the availability of Nuclear Magnetic Resonance (NMR) data has been noted.^{[6][7]} Techniques such as Gas Chromatography (GC) are also utilized to determine purity.

Synthesis Protocol: A Practical Approach

The synthesis of **12-Methoxy-12-oxododecanoic acid** can be achieved through the partial hydrolysis of dimethyl dodecanedioate. The following protocol is based on established chemical principles.

Objective: To synthesize **12-Methoxy-12-oxododecanoic acid** from dimethyl dodecanedioate.

Materials:

- Dimethyl dodecanedioate
- Potassium hydroxide
- Methanol
- Diethyl ether
- Acetonitrile
- 1N Hydrochloric acid
- Phosphorus pentoxide

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, dissolve dimethyl dodecanedioate in a mixed solvent of diethyl ether and acetonitrile.
- **Reagent Addition:** While stirring, slowly add a solution of potassium hydroxide dissolved in methanol. It is crucial to maintain the reaction temperature between 0-5°C during this addition, which should take approximately 1 hour.^[8]
- **Reaction Progression:** Continue stirring the reaction mixture at 0-5°C for 48 hours to ensure the completion of the monohydrolysis.^[8]

- Isolation of the Potassium Salt: Upon completion, a white solid (the potassium salt of the product) will have precipitated. Filter this solid using a sintered funnel and wash it with diethyl ether.[8]
- Acidification: Dissolve the collected white solid in water and acidify the solution to a pH of 3-4 using 1N hydrochloric acid. This will precipitate the desired **12-Methoxy-12-oxododecanoic acid**. [8]
- Final Product Collection and Drying: Filter the precipitated white solid, wash it with water, and air-dry it. For complete removal of moisture, dry the product in a desiccator containing phosphorus pentoxide.[8]

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **12-Methoxy-12-oxododecanoic acid**.

Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **12-Methoxy-12-oxododecanoic acid**.

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[5]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[5][6]

Always handle this compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves and safety glasses.

Conclusion

12-Methoxy-12-oxododecanoic acid is a valuable bifunctional molecule with significant potential in polymer chemistry and organic synthesis. A thorough understanding of its physical properties, chemical behavior, and safe handling protocols is essential for its effective and safe utilization in a laboratory or industrial setting. This guide provides a foundational understanding to aid researchers and developers in their work with this compound.

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